

An In-depth Technical Guide to the Ferrocyanide Anion: $[\text{Fe}(\text{CN})_6]^{4-}$

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Compound of Interest

Compound Name: Ferrocyanide ion

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For Researchers, Scientists, and Drug Development Professionals

Core Concepts

The ferrocyanide anion, systematically named hexacyanoferrate(II), is a coordination complex with the chemical formula $[\text{Fe}(\text{CN})_6]^{4-}$.^[1] It consists of a central iron(II) ion (Fe^{2+}) octahedrally coordinated to six cyanide ligands (CN^-). This complex is well-known for its characteristic yellow color in solution and its remarkable stability, which renders it significantly less toxic than free cyanide salts. The strong bond between the iron and cyanide ligands prevents the ready release of cyanide ions.^{[1][2]} The ferrocyanide anion is a diamagnetic species, a result of its low-spin d^6 electron configuration in a strong ligand field.^[1] It is commonly available as its potassium salt, potassium ferrocyanide ($\text{K}_4[\text{Fe}(\text{CN})_6]$).^[1]

A key chemical feature of ferrocyanide is its reversible one-electron oxidation to the ferricyanide anion, $[\text{Fe}(\text{CN})_6]^{3-}$. This redox couple is a standard in electrochemistry and is fundamental to many of its applications.^[3]

Quantitative Data

The physicochemical properties of the ferrocyanide anion and its common salt, potassium ferrocyanide, are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of the Ferrocyanide Anion

Property	Value
Chemical Formula	$[\text{Fe}(\text{CN})_6]^{4-}$
Molar Mass	211.955 g·mol ⁻¹ [1]
Charge	-4
Coordination Geometry	Octahedral
Magnetic Properties	Diamagnetic [1]
IUPAC Name	Hexacyanoferrate(II) [4]

Table 2: Properties of Potassium Ferrocyanide ($\text{K}_4[\text{Fe}(\text{CN})_6]$)

Property	Value
Appearance	Light yellow crystalline granules [4] [5]
Molar Mass	368.34 g/mol (anhydrous)
Density	1.85 g/cm ³ [5]
Melting Point	70°C (decomposes)
Boiling Point	Decomposes at 400°C [5]
Solubility in Water	Soluble (approx. 330 g/L in cold water) [5]
Solubility in Ethanol	Insoluble [4] [5]
pH of Solution (10g/L)	9.5

Table 3: Toxicological Data for Potassium Ferrocyanide

Test	Species	Value
LD ₅₀ (Oral)	Rat	1600-3200 mg/kg bw[6]
LD ₅₀ (Oral)	Rat	3613 mg/kg
LD ₅₀ (Oral)	Rat	6400 mg/kg (anhydrous)[7]
LD ₅₀ (Intraperitoneal)	Mouse	512-1024 mg/kg[8]

Experimental Protocols

Industrial Synthesis of Potassium Ferrocyanide

The modern industrial production of potassium ferrocyanide involves the reaction of hydrogen cyanide with iron(II) chloride and calcium hydroxide, followed by treatment with potassium salts.[9][10]

Protocol:

- Step 1: Formation of Calcium Ferrocyanide. Hydrogen cyanide (HCN), iron(II) chloride (FeCl₂), and calcium hydroxide (Ca(OH)₂) are reacted to produce a solution of calcium ferrocyanide (Ca₂[Fe(CN)₆]·11H₂O).[9]
- Step 2: Precipitation of Calcium-Potassium Salt. The resulting solution is treated with potassium salts to precipitate a mixed calcium-potassium ferrocyanide salt (CaK₂[Fe(CN)₆]).[9]
- Step 3: Formation of Potassium Ferrocyanide. The mixed salt is then treated with potassium carbonate (K₂CO₃) to yield the final product, tetrapotassium ferrocyanide (K₄[Fe(CN)₆]), which is then purified by recrystallization.[9][11]

Quantitative Determination of Ferrocyanide by Titration with Zinc Sulfate

This protocol describes a classic precipitation titration method for the quantitative analysis of ferrocyanide.

Principle:

In a neutral or weakly acidic solution, **ferrocyanide ions** react with zinc ions to form an insoluble white precipitate of potassium zinc ferrocyanide. The endpoint is determined using an external indicator, uranyl nitrate, which forms a brown precipitate with excess ferrocyanide.

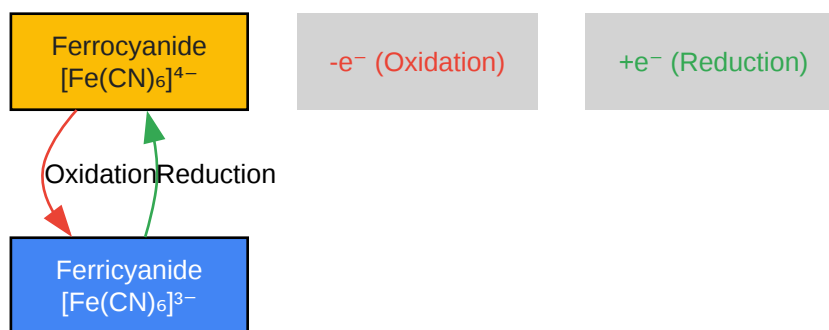
Protocol:

- **Preparation of a Standard Zinc Chloride Solution:** Prepare a standard solution of zinc chloride.
- **Sample Preparation:** Accurately weigh a sample of the ferrocyanide salt, dissolve it in distilled water, and dilute to a known volume (e.g., one liter).
- **Titration Setup:** In a beaker, pipette a known volume (e.g., 25 mL) of the standard zinc chloride solution. Add 10 mL of a 10% potassium chloride solution and 165 mL of distilled water. Heat the solution to 90°C.
- **Titration:** Titrate the hot zinc chloride solution with the prepared ferrocyanide solution with constant stirring.
- **Endpoint Detection:** Periodically, transfer a drop of the solution to a spot plate containing a drop of uranyl nitrate indicator. The endpoint is reached when a brown color is observed, indicating the presence of excess ferrocyanide.[\[12\]](#)
- **Calculation:** The concentration of ferrocyanide in the sample can be calculated from the volume of the ferrocyanide solution required to reach the endpoint and the known concentration of the zinc chloride solution.

Signaling Pathways and Experimental Workflows

Redox Cycling of Ferrocyanide and Ferricyanide

The reversible oxidation of ferrocyanide to ferricyanide is a fundamental process in its chemistry and is exploited in many of its applications, including as a redox probe in electrochemistry.[\[3\]](#)[\[13\]](#)

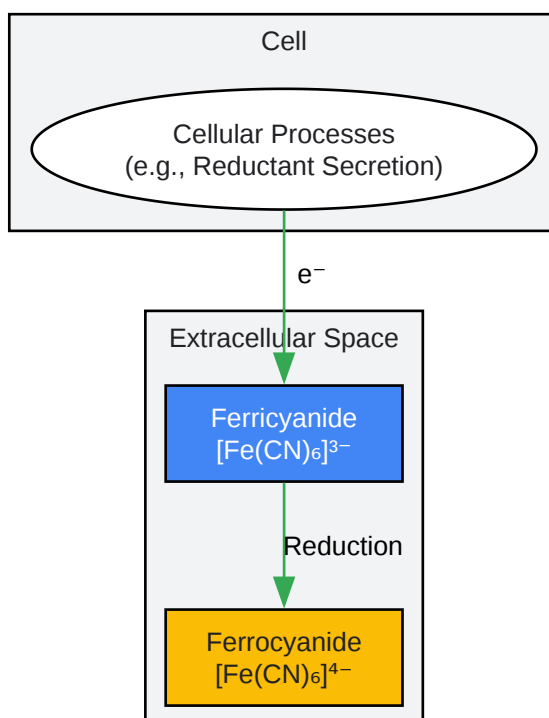


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Caption: Redox interconversion of ferrocyanide and ferricyanide.

Application in Cellular Redox Studies

Due to their inability to freely cross the plasma membrane, ferrocyanide and its oxidized form, ferricyanide, are valuable tools for studying extracellular redox reactions in cells. Ferricyanide can act as an extracellular electron acceptor, and any subsequent increase in ferrocyanide concentration can be attributed to cellular reductant secretion or trans-plasma membrane electron transport activity.[1]

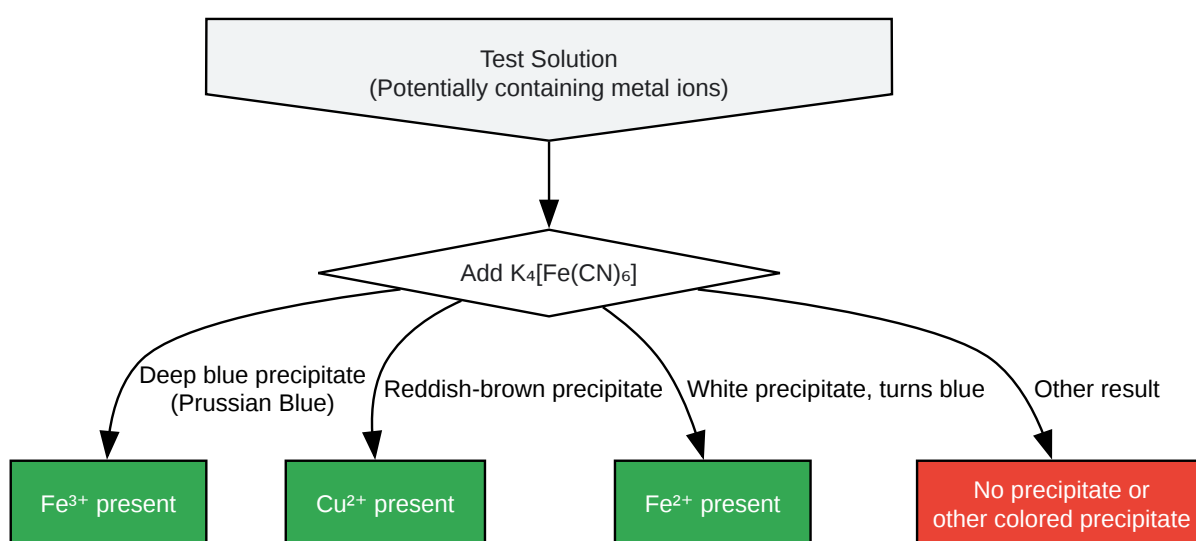


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Caption: Ferrocyanide as a probe for extracellular electron transport.

Qualitative Analysis of Metal Ions

Potassium ferrocyanide is a classic reagent in qualitative inorganic analysis, forming distinctly colored precipitates with various metal ions. This allows for the identification of these ions in a sample.



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Caption: Qualitative analysis workflow using potassium ferrocyanide.

Relevance in Drug Development

While not a therapeutic agent itself, the ferrocyanide anion and its derivatives have several applications relevant to the pharmaceutical sciences:

- **Low Toxicity:** The high stability of the ferrocyanide complex results in low oral toxicity, as the cyanide ions are not readily liberated.^{[6][8]} This is a crucial property for any compound considered for use in pharmaceutical formulations.

- Prussian Blue in Decontamination: Ferric ferrocyanide, commonly known as Prussian blue, is an FDA-approved drug used as an antidote for poisoning by radioactive cesium and thallium.[14] It acts by sequestering these toxic metal ions in the gastrointestinal tract, preventing their absorption into the body.[14]
- Anti-caking Agent: Sodium, potassium, and calcium ferrocyanides are used as anti-caking agents in food and pharmaceutical-grade salts to prevent clumping.[1]
- Research Probe: As detailed above, the ferrocyanide/ferricyanide redox couple serves as a valuable tool in basic research to study cellular metabolic processes and electron transport phenomena, which can be relevant in understanding disease states and drug mechanisms of action.[1]

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